

# An In-depth Technical Guide to 2-Amino-4-chloronicotinic Acid

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## Compound of Interest

Compound Name: 2-Amino-4-chloronicotinic acid

CAS No.: 605661-83-4

Cat. No.: B1287456

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This guide provides a comprehensive technical overview of **2-Amino-4-chloronicotinic acid**, a key heterocyclic building block in modern medicinal chemistry. Its structural features—a pyridine core functionalized with amino, chloro, and carboxylic acid groups—make it a valuable scaffold for the synthesis of complex molecular architectures. This document details its chemical identity, including its definitive CAS Number, physicochemical properties, safety and handling protocols, and its significant applications in drug discovery and development. We will explore its role as a versatile intermediate, grounded in authoritative sources to ensure scientific integrity and practical utility for professionals in the field.

## Core Chemical Identity and Properties

**2-Amino-4-chloronicotinic acid** is a substituted pyridine derivative whose utility in organic synthesis is derived from its multiple functional groups, which can be selectively targeted for chemical modification.

### 1.1. CAS Number and Molecular Structure

The Chemical Abstracts Service (CAS) has assigned the following registry number to **2-Amino-4-chloronicotinic acid**:

- CAS Number: 605661-83-4[1][2][3]

It is crucial for researchers to distinguish this isomer from related compounds, as positional differences of the amino and chloro groups drastically alter chemical reactivity and biological activity. Other related isomers include:

- 4-Amino-2-chloronicotinic acid: CAS 1018678-38-0[4]
- 6-Amino-4-chloronicotinic acid: CAS 1060808-94-7[5]

### 1.2. Physicochemical Data

The fundamental properties of **2-Amino-4-chloronicotinic acid** are summarized in the table below. This data is essential for experimental design, including solvent selection, reaction temperature, and storage conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	172.57 g/mol	[1][2][3]
Physical Form	Solid	
Purity	Typically ≥97%	[1]
Storage Temperature	2-8°C, inert atmosphere, keep in dark place	
InChI Key	MLPOLUVNNXZDCD-UHFFFAOYSA-N	

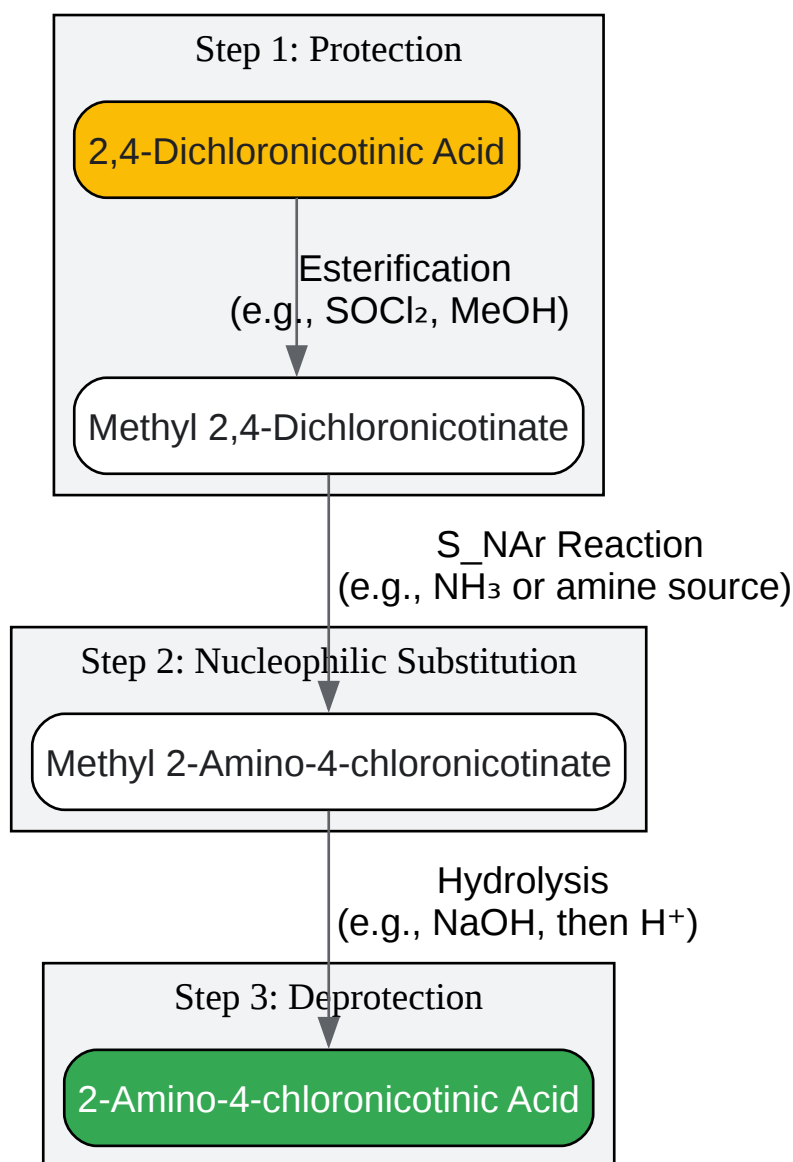
## Synthesis Strategy: A Conceptual Workflow

While a specific, detailed synthesis protocol for **2-Amino-4-chloronicotinic acid** is not readily available in the provided search results, a general and logical synthetic pathway can be conceptualized based on established methods for analogous 2-chloronicotinic acid derivatives. [6] The synthesis often involves a multi-step process starting from a more common nicotinic acid precursor.

The key steps typically include:

- **Esterification:** The carboxylic acid group is protected, commonly as a methyl or ethyl ester, to prevent it from interfering with subsequent reactions.
- **Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar):** The core of the synthesis involves replacing a leaving group on the pyridine ring (often a chlorine atom) with the desired nucleophile (in this case, an amino group or its equivalent). The presence of the electron-withdrawing carboxylic acid (or ester) group activates the pyridine ring for nucleophilic attack, particularly at the 2- and 4-positions. [7]
- **Hydrolysis:** The protecting group on the carboxylic acid is removed, typically via acid or base-catalyzed hydrolysis, to yield the final nicotinic acid derivative. [6]

Below is a conceptual workflow illustrating this synthetic logic.



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*Conceptual synthesis workflow for a substituted nicotinic acid.*

## Applications in Drug Discovery and Medicinal Chemistry

Chlorine-containing heterocyclic compounds are of immense interest in pharmaceutical development due to chlorine's ability to modulate a molecule's pharmacokinetic and pharmacodynamic properties.[8] **2-Amino-4-chloronicotinic acid** serves as a prime example of a versatile scaffold for building more complex drug candidates.

### 3.1. Role as a Versatile Intermediate

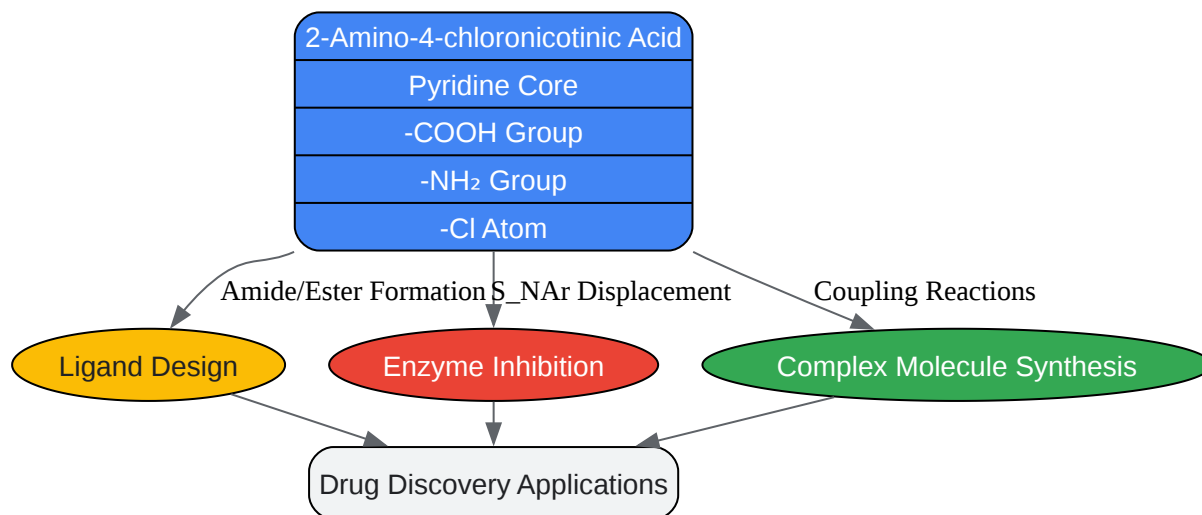
2-Chloronicotinic acid and its derivatives are crucial intermediates in the synthesis of a wide range of pharmaceuticals and agrochemicals.[6][9] They are used to produce anti-inflammatory drugs like pranoprofen and herbicides such as diflufenican.[6][10] The presence of three distinct functional handles on **2-Amino-4-chloronicotinic acid** allows for orthogonal chemical strategies:

- The carboxylic acid can be converted to amides, esters, or other functional groups.
- The amino group can be acylated, alkylated, or used in coupling reactions.
- The chlorine atom can be displaced by various nucleophiles in S<sub>N</sub>Ar reactions.

### 3.2. Scaffold for Ligand and Inhibitor Design

The structural similarity of the nicotinic acid core to biologically important molecules makes it an attractive starting point for designing new ligands and enzyme inhibitors.[2] By modifying the substituents on the pyridine ring, researchers can fine-tune the molecule's steric and electronic properties to achieve specific binding to biological targets. This covalent strategy is a powerful tool in modern drug discovery for creating highly selective and potent inhibitors.[11]

The diagram below illustrates the relationship between the compound's structure and its potential applications.



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*Structural features and their relevance in drug discovery.*

## Safety, Handling, and Storage

Ensuring laboratory safety is paramount when working with any chemical intermediate. The following information is synthesized from available Safety Data Sheets (SDS).

### 4.1. Hazard Identification

- Signal Word: Warning
- Pictogram: GHS07 (Exclamation Mark)
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

#### 4.2. Recommended Precautionary Measures

A self-validating system of protocols is essential for safe handling.

- Prevention:
  - P261: Avoid breathing dust.
  - P264: Wash skin thoroughly after handling.
  - P271: Use only outdoors or in a well-ventilated area.
  - P280: Wear protective gloves, eye protection, and face protection.
- Response:
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - P312: Call a POISON CENTER or doctor if you feel unwell.[\[12\]](#)
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
  - P405: Store locked up.
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.

#### 4.3. Storage Recommendations

For long-term stability and to maintain purity, the compound should be stored at 2-8°C under an inert atmosphere and protected from light.

## Conclusion

**2-Amino-4-chloronicotinic acid** (CAS: 605661-83-4) is a high-value chemical intermediate with significant potential in the fields of pharmaceutical and agrochemical research. Its trifunctional nature provides a versatile platform for synthetic chemists to develop novel compounds with tailored biological activities. A thorough understanding of its physicochemical properties, coupled with strict adherence to safety and handling protocols, is essential for leveraging this compound's full potential in the laboratory and beyond. As drug discovery continues to evolve, such well-defined building blocks will remain critical to the innovation pipeline.

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